

Spectroscopic Data for Octafluoroadipoyl Difluoride: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Octafluoroadipoyl difluoride

CAS No.: 37881-62-2

Cat. No.: B1295047

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This technical guide provides an in-depth analysis of the expected spectroscopic data for **Octafluoroadipoyl difluoride** (OADF), a key building block in the synthesis of advanced fluoropolymers and other specialty chemicals.^[1] As a highly reactive and fully fluorinated molecule, understanding its spectroscopic signature is crucial for reaction monitoring, quality control, and structural elucidation. This document is intended for researchers, scientists, and professionals in drug development and materials science who work with highly fluorinated compounds.

Molecular Structure and Properties

Octafluoroadipoyl difluoride, with the chemical formula $C_6F_{10}O_2$, is the diacyl fluoride derivative of octafluoroadipic acid. Its IUPAC name is 2,2,3,3,4,4,5,5-octafluorohexanedioyl difluoride. The molecule possesses a symmetrical structure with a central four-carbon perfluorinated chain capped by two acyl fluoride groups. This structure imparts high reactivity, particularly at the carbonyl carbons, making it a versatile reagent.

Key Physical Properties:

- Molecular Weight: 294.05 g/mol
- Appearance: Clear liquid[2]
- Boiling Point: 73 °C[2]
- Reactivity: Reacts with water and is sensitive to moisture.[2]

Predicted ^{19}F Nuclear Magnetic Resonance (NMR) Spectroscopy

^{19}F NMR is an exceptionally powerful tool for the analysis of fluorinated compounds due to the 100% natural abundance and high sensitivity of the ^{19}F nucleus.[1][3] The large chemical shift dispersion in ^{19}F NMR provides excellent signal separation, even for structurally similar fluorine environments.[1]

Due to the symmetry of **Octafluoroadipoyl difluoride**, the ^{19}F NMR spectrum is predicted to be relatively simple, exhibiting three distinct signals:

- Acyl Fluoride (-COF): A triplet.
- Fluorines on C2 and C5 (-CF₂-): A multiplet.
- Fluorines on C3 and C4 (-CF₂-): A multiplet.

Predicted ^{19}F NMR Data

Assignment	Predicted Chemical Shift (δ , ppm vs. CFCl_3)	Predicted Multiplicity	Predicted Coupling Constants (J, Hz)
F on C=O	+20 to +40	Triplet (t)	$^3\text{JFF} \approx 5\text{-}10\text{ Hz}$
F on C2, C5 (-CF ₂ -)	-120 to -125	Multiplet (m)	^2JFF , ^3JFF
F on C3, C4 (-CF ₂ -)	-125 to -135	Multiplet (m)	^2JFF , ^3JFF

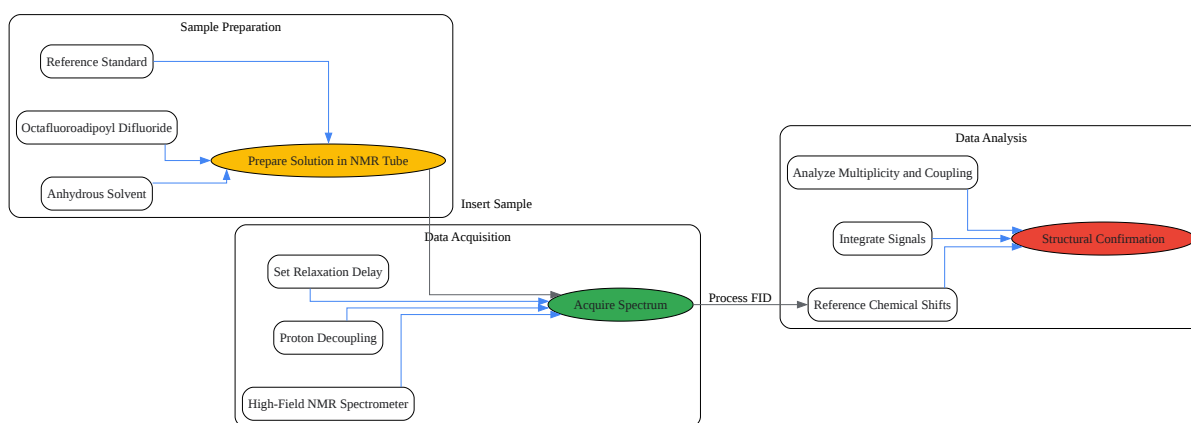
Causality Behind Predictions:

- **Chemical Shifts:** The acyl fluoride fluorine is the most deshielded due to the strong electron-withdrawing effect of the adjacent carbonyl group, resulting in a downfield chemical shift. The perfluoroalkyl chain fluorines appear in the typical region for $-\text{CF}_2-$ groups. The fluorines on C3 and C4 are expected to be slightly more shielded (upfield) than those on C2 and C5, as they are further from the deshielding influence of the carbonyl groups.
- **Multiplicity:** The acyl fluoride fluorine will couple with the two adjacent fluorines on the C2 (and C5) carbon, resulting in a triplet. The fluorines on the perfluoroalkyl chain will exhibit complex coupling with each other, leading to multiplets.

Experimental Protocol: Acquiring ^{19}F NMR Data

- **Sample Preparation:**
 - Due to the reactivity of **Octafluoroadipoyl difluoride** with water, all sample preparation must be conducted under anhydrous conditions.
 - Use a dry, deuterated solvent that is inert to the analyte, such as CDCl_3 or acetone- d_6 .
 - Prepare a dilute solution (typically 1-5% w/v) in a clean, dry NMR tube.
 - Add a small amount of a reference standard, such as trifluorotoluene ($\text{C}_6\text{H}_5\text{CF}_3$, $\delta \approx -63$ ppm), for accurate chemical shift referencing.
- **Instrument Parameters:**
 - Use a high-field NMR spectrometer for optimal resolution and sensitivity.
 - Acquire the spectrum with proton decoupling to simplify the spectrum by removing ^1H - ^{19}F couplings, if any impurities are present.
 - Ensure a sufficient relaxation delay (D1) to allow for full relaxation of the ^{19}F nuclei, which is important for accurate integration.

The workflow for acquiring and analyzing the ^{19}F NMR data can be visualized as follows:



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Caption: Workflow for ^{19}F NMR analysis of **Octafluoroadipoyl Difluoride**.

Predicted ^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

^{13}C NMR spectroscopy provides valuable information about the carbon skeleton of a molecule. Due to the presence of fluorine, the ^{13}C spectrum of **Octafluoroadipoyl difluoride** will show characteristic splitting patterns due to C-F coupling.

Predicted ^{13}C NMR Data

Assignment	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Predicted Coupling Constants (J, Hz)
C=O	155 - 165	Triplet of triplets (tt)	^1JCF , ^2JCF
C2, C5 (-CF ₂ -)	110 - 120	Triplet of multiplets (tm)	^1JCF , ^2JCF
C3, C4 (-CF ₂ -)	105 - 115	Triplet of multiplets (tm)	^1JCF , ^2JCF

Causality Behind Predictions:

- **Chemical Shifts:** The carbonyl carbons are significantly deshielded and appear downfield. The fluorinated carbons of the alkyl chain appear in the characteristic region for perfluorinated alkanes.
- **Multiplicity:** Each carbon will be split by the fluorines directly attached to it (^1JCF) and by fluorines on adjacent carbons (^2JCF), leading to complex multiplets. For the carbonyl carbon, a triplet of triplets is expected due to coupling with the acyl fluoride and the C2 fluorines. The chain carbons will exhibit even more complex splitting.

Experimental Protocol: Acquiring ^{13}C NMR Data

- **Sample Preparation:** Follow the same anhydrous procedure as for ^{19}F NMR.
- **Instrument Parameters:**
 - Use a high-field NMR spectrometer with a sensitive cryoprobe for this less sensitive nucleus.
 - Acquire the spectrum with proton decoupling.
 - A larger number of scans will be required compared to ^{19}F NMR to achieve a good signal-to-noise ratio.

Predicted Infrared (IR) Spectroscopy

Infrared spectroscopy is a powerful technique for identifying functional groups.[4] In **Octafluoroadipoyl difluoride**, the most prominent feature will be the carbonyl stretch of the acyl fluoride groups.

Predicted IR Absorption Bands

Wavenumber (cm ⁻¹)	Assignment	Intensity
1880 - 1840	C=O stretch (Acyl Fluoride)	Strong
1350 - 1100	C-F stretch	Strong

Causality Behind Predictions:

- **C=O Stretch:** The carbonyl stretch in acyl fluorides is found at a significantly higher wavenumber compared to other carbonyl compounds due to the strong inductive effect of the highly electronegative fluorine atom, which strengthens the C=O bond.
- **C-F Stretch:** The C-F stretching vibrations in perfluorinated compounds give rise to a series of strong, complex bands in this region.

Experimental Protocol: Acquiring IR Data

- **Sample Preparation:**
 - For a liquid sample, Attenuated Total Reflectance (ATR) is the most convenient method. A small drop of the neat liquid is placed directly on the ATR crystal.
 - Alternatively, a thin film can be prepared between two salt plates (e.g., NaCl or KBr). This must be done quickly in a dry environment to minimize exposure to atmospheric moisture.
- **Instrument Parameters:**
 - Acquire the spectrum over the standard mid-IR range (4000 - 400 cm⁻¹).
 - Collect a background spectrum of the empty ATR crystal or salt plates before running the sample.

Predicted Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. For perfluorinated compounds, fragmentation can be extensive and complex.

Predicted Mass Spectrum

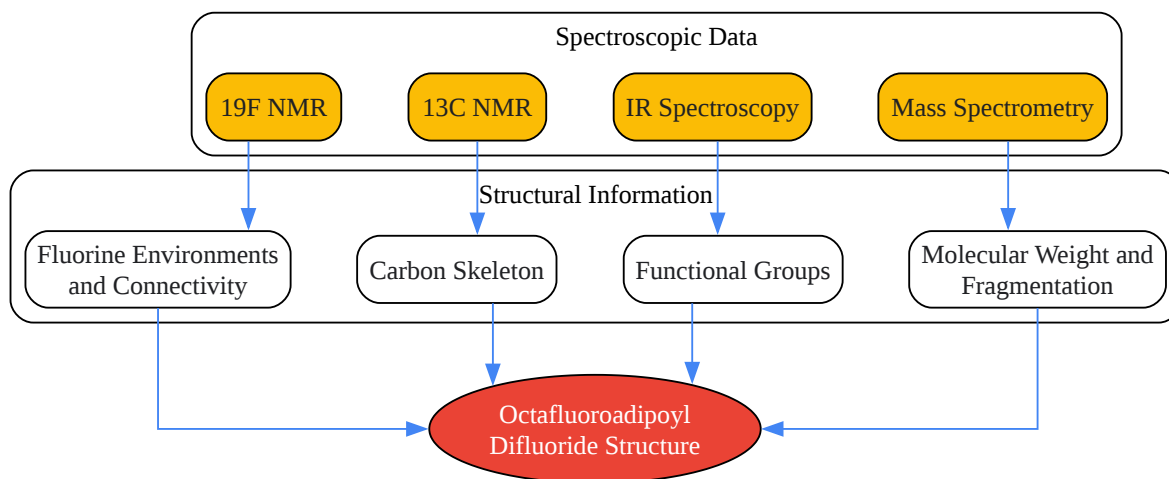
- Molecular Ion (M^+): A peak corresponding to the molecular weight ($m/z = 294$) may be observed, but it is often weak or absent in electron ionization (EI) mass spectra of highly fluorinated compounds.
- Key Fragments:
 - $[M - F]^+$: Loss of a fluorine atom.
 - $[M - COF]^+$: Loss of an acyl fluoride group.
 - $C_xF_y^+$ fragments: A series of peaks corresponding to the cleavage of C-C bonds within the perfluoroalkyl chain, often with the loss of CF_2 units.

Experimental Protocol: Acquiring Mass Spectrometry Data

- Ionization Method:
 - Electron Ionization (EI) is a common method that will likely lead to extensive fragmentation.
 - Chemical Ionization (CI) is a softer ionization technique that may result in a more prominent molecular ion peak.
- Sample Introduction:
 - For a volatile liquid, direct injection or a GC-MS interface can be used.
- Mass Analyzer:

- A high-resolution mass spectrometer (e.g., TOF or Orbitrap) is recommended to determine the exact mass of the fragments and confirm their elemental composition.

The logical relationship for interpreting the combined spectroscopic data is illustrated below:



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Caption: Interplay of spectroscopic data for structural elucidation.

Conclusion

This technical guide provides a comprehensive overview of the expected spectroscopic data for **Octafluoroadipoyl difluoride**. By understanding the predicted ¹⁹F NMR, ¹³C NMR, IR, and mass spectra, researchers can confidently identify and characterize this important fluorinated building block. The provided experimental protocols offer a starting point for acquiring high-quality data, ensuring the integrity and success of research and development endeavors involving this reactive and versatile compound.

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